

5-Bromo-2-chloronicotinonitrile physical and chemical properties

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Compound of Interest

Compound Name: 5-Bromo-2-chloronicotinonitrile

Cat. No.: B1291396

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An In-depth Technical Guide to 5-Bromo-2-chloronicotinonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **5-Bromo-2-chloronicotinonitrile**, a halogenated pyridine derivative of significant interest in medicinal chemistry and organic synthesis. The document summarizes its key identifiers, physicochemical properties, reactivity, and safety information, presenting quantitative data in structured tables and illustrating key processes with diagrams as required for a scientific audience.

General and Chemical Information

5-Bromo-2-chloronicotinonitrile is a versatile building block in the synthesis of more complex molecules, particularly in the development of novel pharmaceutical agents.^[1] Its structure, featuring a pyridine ring substituted with bromo, chloro, and cyano groups, offers multiple reactive sites for chemical modification.^[1]

Identifier	Value
CAS Number	405224-23-9[2][3][4]
Molecular Formula	C ₆ H ₂ BrClN ₂ [1][3][4][5]
IUPAC Name	5-bromo-2-chloropyridine-3-carbonitrile[1][4][5]
Synonyms	5-Bromo-2-chloropyridine-3-carbonitrile, 5-Bromo-2-chloro-3-cyanopyridine[2][4][6][7]
InChI	InChI=1S/C6H2BrClN2/c7-5-1-4(2-9)6(8)10-3-5/h1,3H[5][6]
InChIKey	MQOHJAYYYVQBSH-UHFFFAOYSA-N[4][5][6]
Canonical SMILES	C1=C(C=NC(=C1C#N)Cl)Br[5]

Physicochemical Properties

The compound is typically a solid at room temperature and is soluble in common organic solvents.[6][8] Its properties make it a valuable reagent in various synthetic applications, from drug discovery to materials science.[1][8]

Property	Value
Molecular Weight	217.45 g/mol [1][2][3][4][5]
Melting Point	135-140 °C[2], 138.0 to 142.0 °C[6], 140°C[4]
Boiling Point (Predicted)	272.7 ± 35.0 °C[6]
Appearance	White to Yellow to Green Solid/Powder[6]
Solubility	Soluble in organic solvents like ethanol and methanol.[8] Slightly soluble in water.[6][7]
Purity	≥95%[2], ≥98%[3]

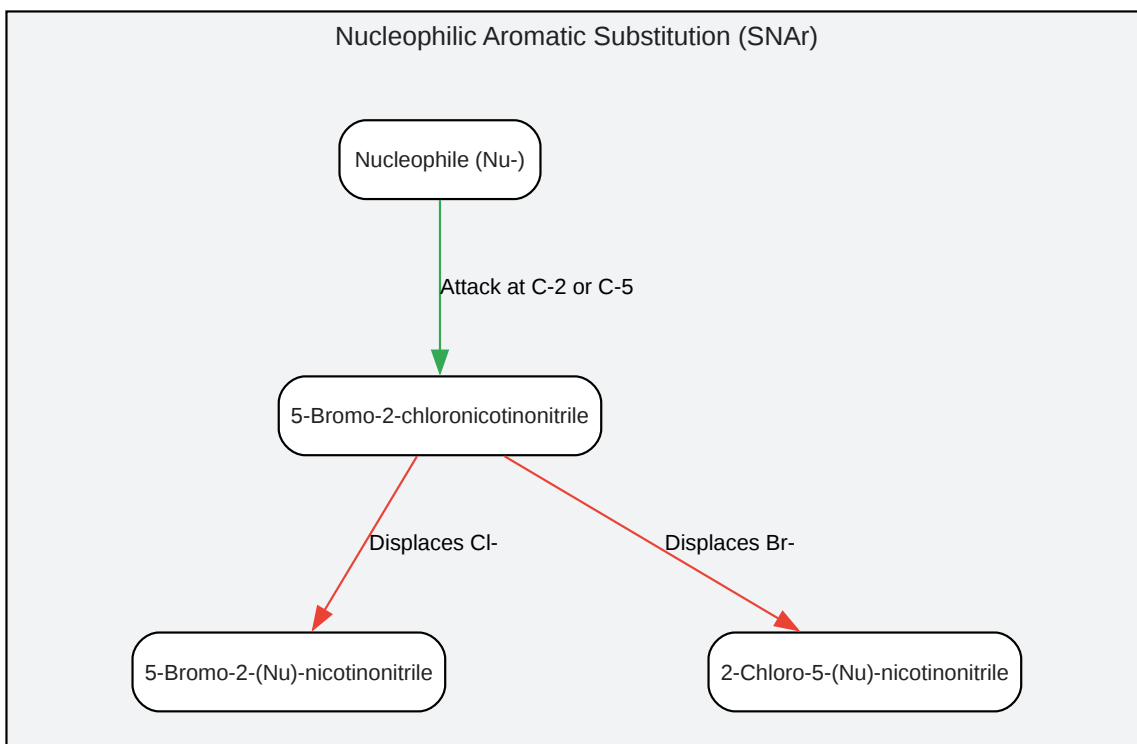
Computed and Spectroscopic Data

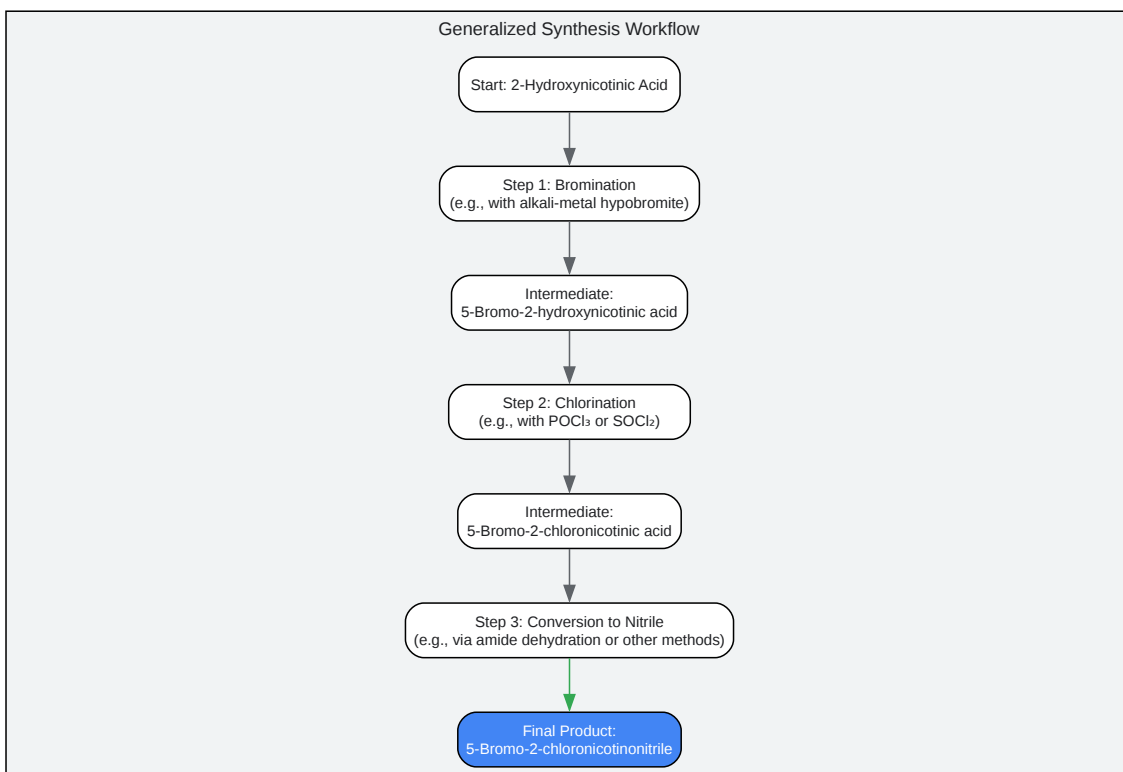
Computational models provide further insight into the molecule's characteristics. While specific spectroscopic data (NMR, IR, Mass Spectrometry) are not detailed in the provided search results, they are referenced as being available from various suppliers and databases.[\[9\]](#)[\[10\]](#)[\[11\]](#)

Computed Property	Value
Topological Polar Surface Area (TPSA)	36.7 Å ² [5]
XLogP3-AA	2.2 [5]
Hydrogen Bond Donor Count	0 [3] [5]
Hydrogen Bond Acceptor Count	2 [3]
Rotatable Bond Count	0 [3]
Exact Mass	215.90899 Da [5]
Monoisotopic Mass	215.90899 Da [5]

Reactivity and Chemical Behavior

The chemical reactivity of **5-Bromo-2-chloronicotinonitrile** is dominated by the electrophilic nature of the pyridine ring, which is enhanced by the presence of electron-withdrawing halogen and nitrile substituents. This makes the compound susceptible to nucleophilic substitution reactions, where the bromine and chlorine atoms can be displaced by various nucleophiles to introduce new functional groups.[\[1\]](#) The acyl chloride is significantly more electrophilic and generally reacts preferentially, especially at lower temperatures.[\[12\]](#)





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